

# In-Depth Technical Guide: 2-(Methylamino)-1,3-thiazole-4-carboxylic acid

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## Compound of Interest

**Compound Name:** 2-(Methylamino)-1,3-thiazole-4-carboxylic acid

**Cat. No.:** B598034

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This technical guide provides a comprehensive overview of **2-(Methylamino)-1,3-thiazole-4-carboxylic acid**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. Due to the limited availability of detailed experimental data for this specific molecule, this guide also includes information on closely related analogues to provide a broader context for its potential properties and applications.

## Chemical Identity and Properties

CAS Number: 1199216-02-8[1][2][3] Hydrate CAS Number: 1269052-73-4[2] Molecular Formula: C<sub>5</sub>H<sub>6</sub>N<sub>2</sub>O<sub>2</sub>S[4] Molecular Weight: 158.18 g/mol [4]

While specific experimental data for the melting point and solubility of **2-(Methylamino)-1,3-thiazole-4-carboxylic acid** are not readily available in the public domain, the properties of related compounds can offer valuable insights.

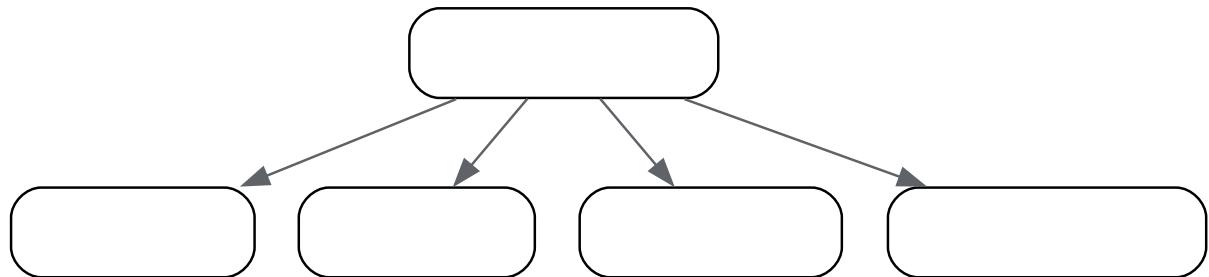
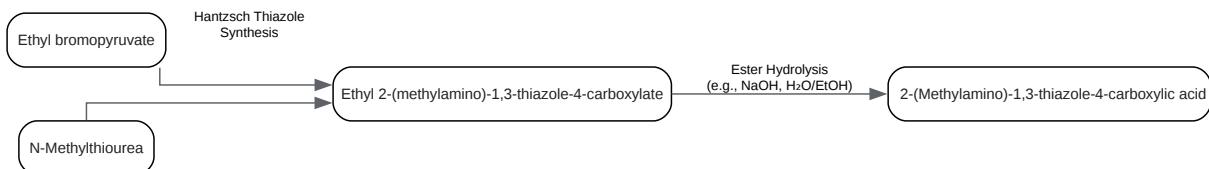
Table 1: Physicochemical Properties of **2-(Methylamino)-1,3-thiazole-4-carboxylic acid** and Related Compounds

Compound	CAS Number	Molecular Formula	Molecular Weight ( g/mol )	Melting Point (°C)
2-(Methylamino)-1,3-thiazole-4-carboxylic acid	1199216-02-8	C <sub>5</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub> S	158.18	Data not available
2-Amino-1,3-thiazole-4-carboxylic acid	40283-41-8	C <sub>4</sub> H <sub>4</sub> N <sub>2</sub> O <sub>2</sub> S	144.15	Data not available
2-Amino-1,3-thiazole-4-carboxylic acid, N-BOC protected	83673-98-7	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O <sub>4</sub> S	244.27	Data not available

## Synthesis and Experimental Protocols

A detailed experimental protocol for the synthesis of **2-(Methylamino)-1,3-thiazole-4-carboxylic acid** is not explicitly documented in readily accessible literature. However, a plausible synthetic strategy can be inferred from the preparation of analogous compounds. A common approach involves the Hantzsch thiazole synthesis, followed by N-alkylation and subsequent hydrolysis of an ester precursor.

A potential synthetic pathway is outlined below, based on established methodologies for similar structures.



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